

A Technical Guide to 1-Hydrazino-2-propanol

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Compound of Interest

Compound Name: 1-Hydrazino-2-propanol

Cat. No.: B171459

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1-Hydrazino-2-propanol** (CAS No. 18501-20-7), a versatile chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This guide details its chemical and physical properties, safety information, and its role in organic synthesis.

Chemical Identification and Properties

1-Hydrazino-2-propanol is an organic compound that features both a hydrazine and a hydroxyl functional group.^[1] This unique structure imparts it with properties of both a reducing agent and an alcohol.^[1]

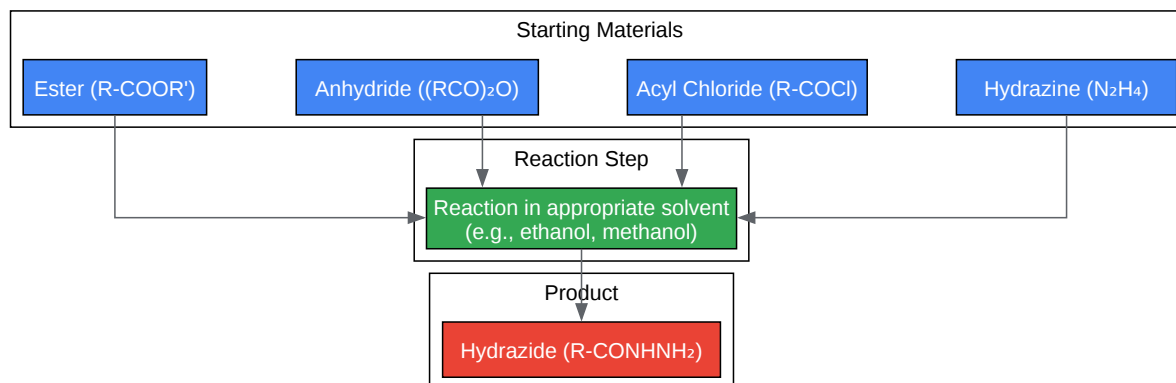
Table 1: Chemical and Physical Properties of **1-Hydrazino-2-propanol**

Property	Value	Source
CAS Number	18501-20-7	[2]
Molecular Formula	C ₃ H ₁₀ N ₂ O	[2]
Molecular Weight	90.12 g/mol	[2]
IUPAC Name	1-hydrazinylpropan-2-ol	[2]
Synonyms	1-Hydrazinopropan-2-ol, 2-Propanol, 1-hydrazinyl-	[2][3]
Appearance	Solid	
Boiling Point	171.84 °C (Predicted)	[4]
Melting Point	Not available	
Density	1.03 g/cm ³ (Predicted)	[4]
Flash Point	90.05 °C (Predicted)	[4]
SMILES	CC(O)CNN	
InChI Key	OWXTVVMIMIRMLL-UHFFFAOYSA-N	[2]

Experimental Protocols

General Synthesis of Hydrazides

Hydrazides are commonly synthesized from esters, anhydrides, or acyl chlorides through a reaction with hydrazine.[5] The following diagram illustrates a general workflow for this synthesis.



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General synthesis pathway for hydrazides.

Thermal Decomposition of **1-Hydrazino-2-propanol**

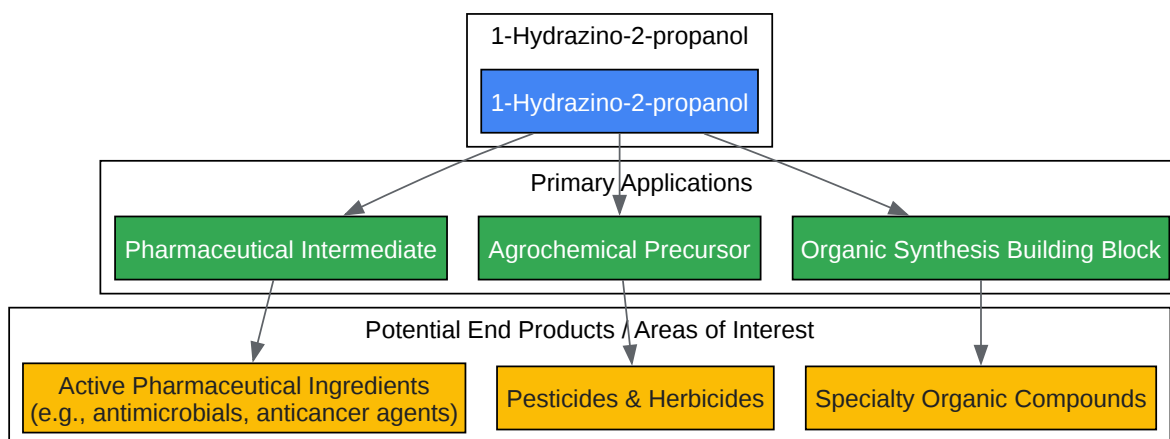
The thermal decomposition of **1-Hydrazino-2-propanol** has been shown to yield methylhydrazine.[6] A study reported that heating the compound can lead to the formation of methylhydrazine in a 20-30% yield.[6] The process can sometimes be violent, and the use of a moderating agent like polyethylene glycol-400 has been explored.[6]

Experimental Details from Literature: In one documented experiment, the distillate from the thermal decomposition was dried and then distilled to yield methylhydrazine.[6] The identity of the product was confirmed by preparing the oxalate derivative and comparing its melting point to an authentic sample.[6]

Applications in Research and Drug Development

1-Hydrazino-2-propanol serves as a crucial intermediate in the synthesis of more complex molecules. Its bifunctional nature allows it to be a versatile building block.

- **Pharmaceutical Industry:** It is used as a synthetic intermediate for developing various medications.[1] Its reducing properties and reactivity are valuable in synthesizing pharmaceutical compounds.[1] Hydrazide and its derivatives, hydrazide-hydrazones, are known to exhibit a wide range of biological activities, including antimicrobial, antitubercular, antifungal, and anticancer properties.[7]
- **Agrochemical Production:** This compound is a key precursor in manufacturing various agrochemicals, contributing to the development of products for crop protection and yield enhancement.[1]
- **Organic Synthesis:** It is utilized as a precursor for producing other organic compounds due to its unique chemical structure that allows for participation in various chemical reactions.[1]



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Applications of **1-Hydrazino-2-propanol**.

Safety and Handling

1-Hydrazino-2-propanol is classified as a hazardous substance. Proper safety precautions must be taken during its handling and use.

Table 2: GHS Hazard Information

Hazard Class	GHS Classification
Acute Toxicity, Oral	Category 3 (Toxic if swallowed)[2]
Eye Irritation	Category 2 (Causes serious eye irritation)[2]
Skin Irritation	Category 2 (Causes skin irritation)[2]
Specific target organ toxicity, single exposure	Category 3 (May cause respiratory irritation)[2]

GHS Pictograms:

- GHS06 (Skull and crossbones)

Hazard Statements:

- H301: Toxic if swallowed[2]
- H315: Causes skin irritation[2]
- H319: Causes serious eye irritation[2]
- H335: May cause respiratory irritation[2]

Precautionary Statements:

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is imperative to handle this chemical in a well-ventilated area, using appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.[8]

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